

# Sibiricose A4 molecular formula and weight

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## Compound of Interest

Compound Name: Sibiricose A4

Cat. No.: B12438851

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## Sibiricose A4: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties of **Sibiricose A4**, a naturally occurring phenylpropanoid. This document includes key quantitative data, generalized experimental protocols for its isolation and characterization, and visual diagrams of relevant biochemical pathways and experimental workflows.

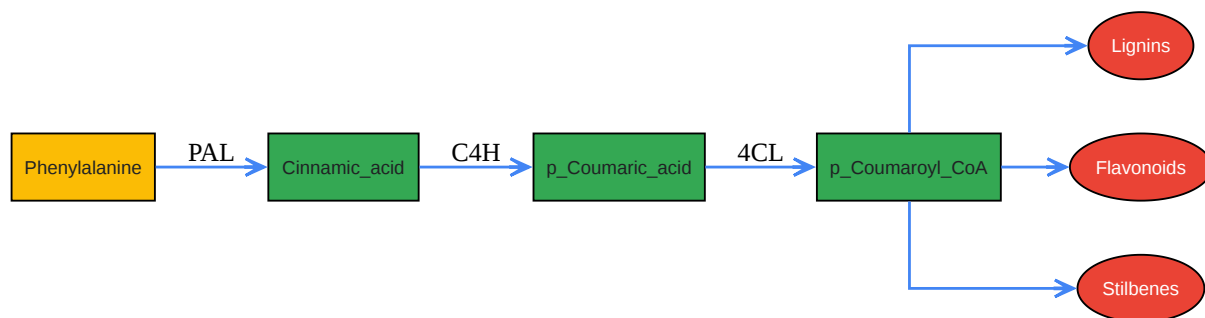
## Core Molecular Data

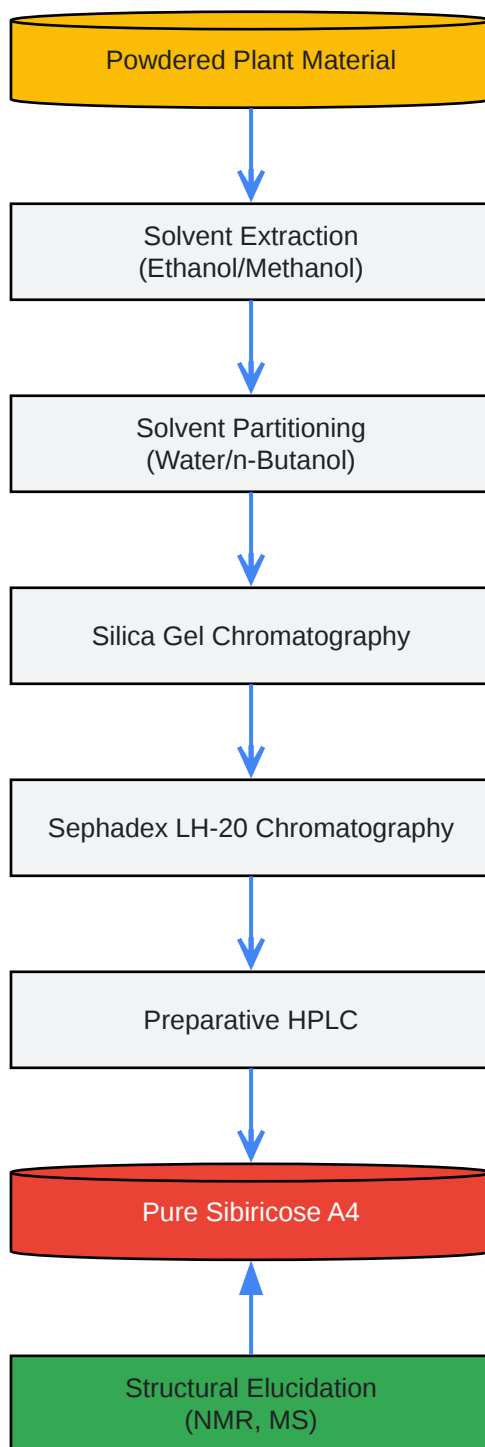
**Sibiricose A4** is a complex natural product found in plants of the Polygala genus, such as Polygala sibirica and Polygala tenuifolia[1][2]. Its core molecular and chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>34</sub> H <sub>42</sub> O <sub>19</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	754.7 g/mol <a href="#">[1]</a> (also cited as 754.69 g/mol )
CAS Number	241125-73-5
IUPAC Name	[(2R,3S,4R,5R,6R)-4,5-dihydroxy-6-[(2S,3S,4R,5R)-4-hydroxy-3-[(E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoyl]oxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-2-(hydroxymethyl)oxan-3-yl] (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate
Class	Phenylpropanoids

## Biological Context: The Phenylpropanoid Pathway

**Sibircose A4** is synthesized in plants through the phenylpropanoid pathway. This pathway is responsible for the production of a wide variety of secondary metabolites and begins with the amino acid phenylalanine. The general flow of this pathway, which leads to the precursors of compounds like **Sibircose A4**, is illustrated below.





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## References

- 1. Sibiricose A4 | C<sub>34</sub>H<sub>42</sub>O<sub>19</sub> | CID 10533120 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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